

# safety and handling precautions for 3,5-Dinitro-p-toluic acid

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## Compound of Interest

Compound Name: 3,5-Dinitro-p-toluic acid

Cat. No.: B364031

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## An In-depth Technical Guide to the Safety and Handling of 3,5-Dinitro-p-toluic Acid

This guide provides comprehensive safety and handling information for **3,5-Dinitro-p-toluic acid**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

## Chemical Identification

Identifier	Value
Chemical Name	3,5-Dinitro-p-toluic acid
Synonyms	4-Methyl-3,5-dinitrobenzoic acid[1]
CAS Number	16533-71-4[1][2]
Molecular Formula	C8H6N2O6[1]
Molecular Weight	226.14 g/mol [1]
Appearance	Yellow crystalline powder[1]

## Hazard Identification

**3,5-Dinitro-p-toluic acid** is considered a hazardous substance. The primary hazards are related to irritation and potential combustion.

GHS Classification:[1]

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2A[1]
- Specific target organ toxicity — single exposure (Respiratory tract irritation): Category 3[1]

Hazard Statements:[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

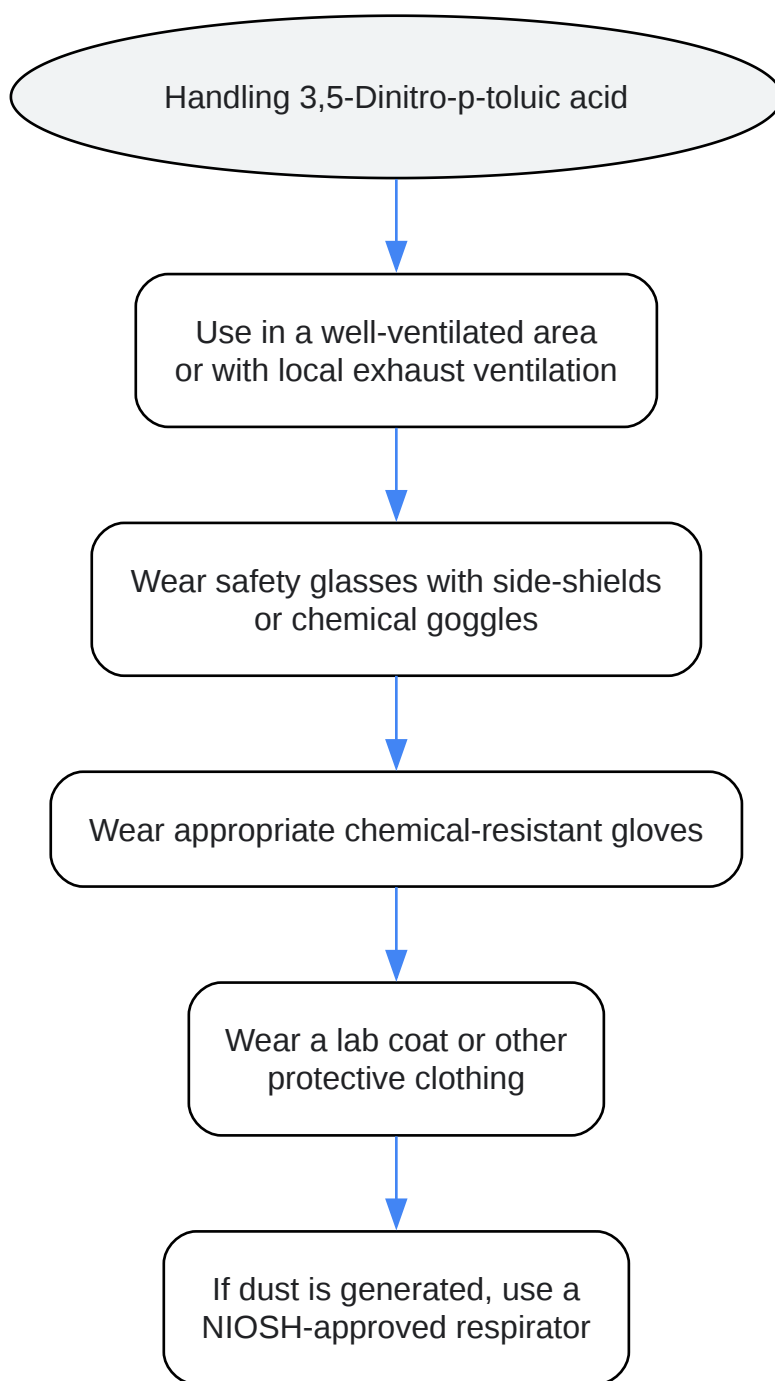
## Physical and Chemical Properties

Property	Value	Source
Melting Point	205-207 °C	
Boiling Point	396.3±42.0 °C (Predicted)	[3]
Flash Point	176.1±16.3 °C (Predicted)	[3]
Density	1.593±0.06 g/cm3 (Predicted)	[3]
Solubility	Soluble in methanol.[3]	

## Safety and Handling Precautions

### Personal Protective Equipment (PPE)

Proper PPE is essential when handling **3,5-Dinitro-p-toluic acid** to prevent skin and eye contact, and inhalation of dust.



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#### Personal Protective Equipment Workflow

## Handling and Storage

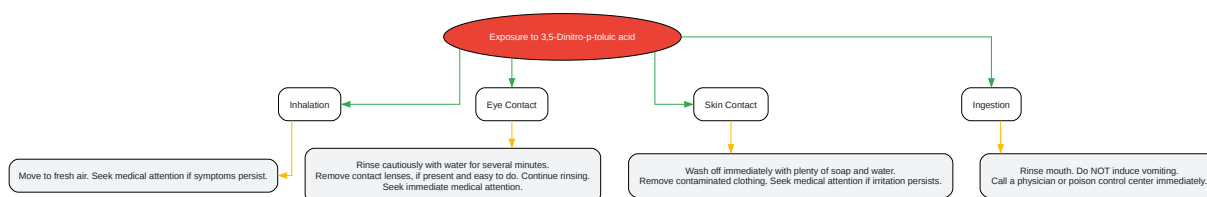
- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust.[2] Wash hands thoroughly after handling.[2] Keep away from heat, sparks, and open flames.[2] Use spark-

proof tools and explosion-proof equipment.[2]

- Storage: Store in a dry, cool, and well-ventilated place.[2] Keep the container tightly closed.  
[2] Store away from incompatible materials such as strong oxidizing agents and strong bases.[2]

## First Aid Measures

Immediate medical attention is required for any overexposure.



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First Aid Measures Flowchart

## Fire and Explosion Hazard

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: May explode if heated. Emits toxic fumes under fire conditions.
- Fire-Fighting Procedures: Wear self-contained breathing apparatus and full protective gear.

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.[5]
- Environmental Precautions: Should not be released into the environment.[5]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[2]  
Avoid generating dust.

## Toxicological Information

Detailed toxicological studies for **3,5-Dinitro-p-toluic acid** are not readily available in the public domain. The GHS classification is based on data from similar compounds and computational predictions.

## Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented (e.g., skin irritation studies, eye irritation studies) are not provided in the publicly available safety data sheets. These studies are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), by the manufacturer. For detailed methodologies, it is recommended to contact the supplier directly.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be handled by licensed waste disposal contractors.

Disclaimer: This document is intended for informational purposes only and is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the SDS for the most current and complete safety information.

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## References

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